

# 2-Methyl-4-nitroanisole melting point and boiling point

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## Compound of Interest

Compound Name: 2-Methyl-4-nitroanisole

Cat. No.: B018480

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An In-depth Technical Guide to the Physicochemical Characterization of **2-Methyl-4-nitroanisole**

## Introduction

**2-Methyl-4-nitroanisole**, also identified by its CAS Number 50741-92-9, is an aromatic organic compound with the linear formula  $\text{CH}_3\text{C}_6\text{H}_3(\text{NO}_2)\text{OCH}_3$ .<sup>[1]</sup> As a substituted nitrobenzene derivative, it serves as a valuable building block and intermediate in various organic syntheses.<sup>[2]</sup> Its molecular structure, featuring a methoxy group, a methyl group, and a nitro group on a benzene ring, imparts specific physicochemical properties that are critical for its handling, purification, and application in research and development.

This guide provides a comprehensive overview of the melting and boiling points of **2-Methyl-4-nitroanisole**. It is intended for researchers, chemists, and drug development professionals who require a deep understanding of its physical properties for process optimization, purity assessment, and reaction design. We will delve into the theoretical underpinnings that govern these properties, provide detailed, field-proven protocols for their experimental determination, and contextualize the data within the broader landscape of substituted nitroaromatic compounds.

## Core Physicochemical Properties

The physical state and phase transition temperatures are fundamental parameters for any chemical compound. For **2-Methyl-4-nitroanisole**, these properties are dictated by the

interplay of intermolecular forces governed by its functional groups.

## Summary of Physical Data

The key physical constants for **2-Methyl-4-nitroanisole** are summarized below. It is crucial to note that the melting point is well-documented, while the boiling point at standard atmospheric pressure is not commonly reported, likely due to the compound's potential for thermal decomposition at elevated temperatures.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	167.16 g/mol	<a href="#">[1]</a>
CAS Number	50741-92-9	<a href="#">[1]</a>
Melting Point (m.p.)	61-64 °C (lit.)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point (b.p.)	Not available at 760 mmHg	N/A

## Theoretical Considerations

The observed melting point of **2-Methyl-4-nitroanisole** is a direct consequence of its molecular structure and the resulting intermolecular forces.

- Dipole-Dipole Interactions:** The nitro group (-NO<sub>2</sub>) is strongly electron-withdrawing and highly polar. This creates a significant dipole moment in the molecule, leading to strong dipole-dipole attractions between adjacent molecules in the crystal lattice. These forces require substantial thermal energy to overcome, resulting in a relatively high melting point for a molecule of its size.
- Van der Waals Forces:** The aromatic ring and the methyl and methoxy groups contribute to London dispersion forces, which also play a role in holding the molecules together in the solid state.
- Crystal Packing:** The melting point is highly sensitive to how efficiently the molecules can pack into a crystal lattice. The relative positions of the substituents on the benzene ring determine the overall molecular symmetry and shape, influencing the packing efficiency and,

consequently, the stability of the solid phase. The isomer 4-Methyl-2-nitroanisole, for instance, has a much lower melting point of 8-9 °C, highlighting the critical impact of substituent placement.

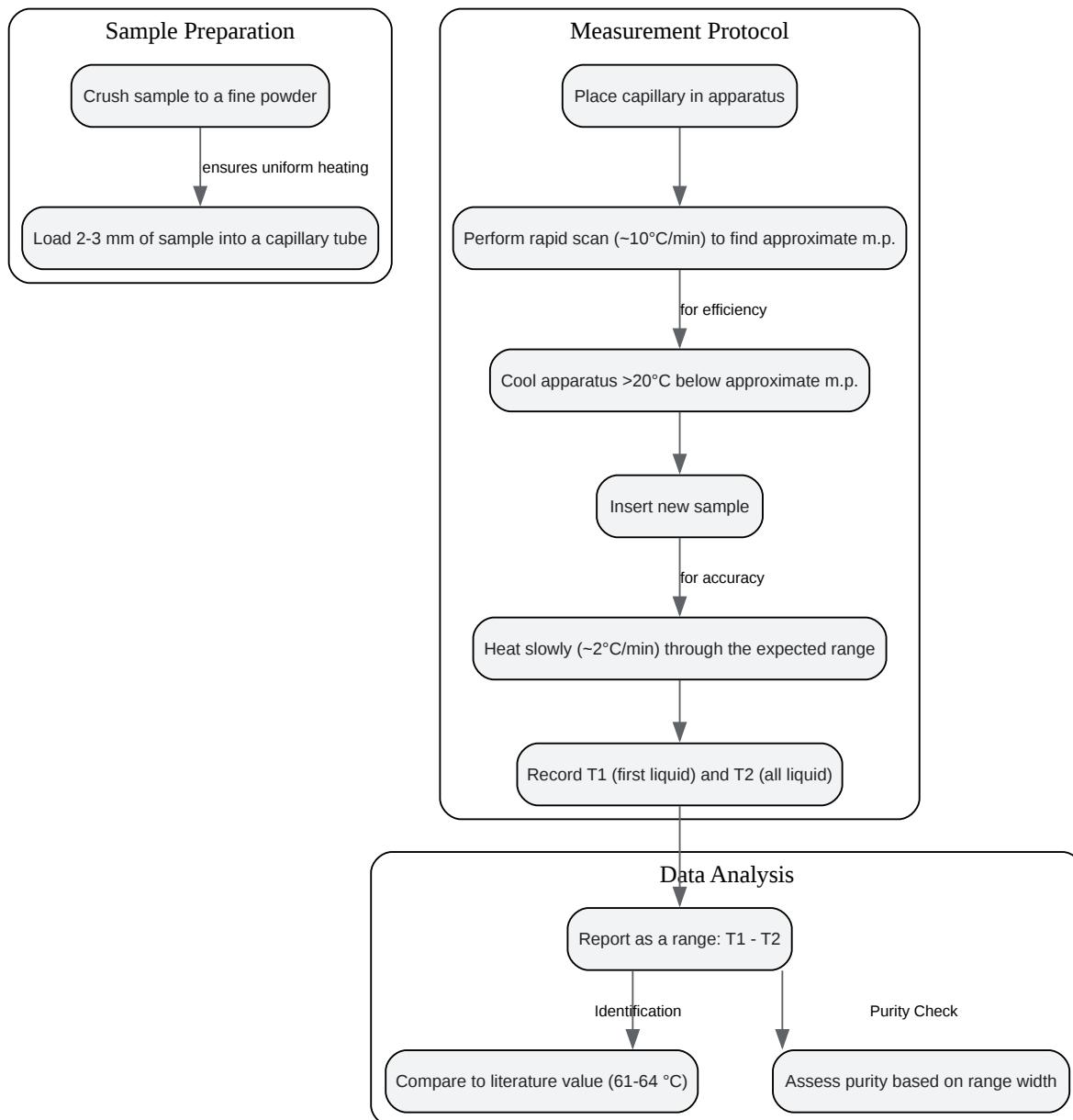
- **Purity:** The presence of impurities disrupts the regular crystal lattice, weakening the intermolecular forces. This leads to a depression of the melting point and a broadening of the melting range, a principle fundamental to purity assessment.<sup>[6][7]</sup> A pure compound will exhibit a sharp, narrow melting range, typically 0.5-1.0 °C.

## Experimental Determination of Melting Point

The determination of a melting point is a foundational technique for compound identification and purity verification.<sup>[7][8]</sup> The capillary method using a modern digital apparatus is the standard for accuracy and reproducibility.

## Workflow for Melting Point Determination

The following diagram outlines the logical flow for an accurate melting point measurement.

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Caption: Workflow for accurate melting point determination.

## Detailed Experimental Protocol

This protocol is designed for use with a digital melting point apparatus (e.g., Mel-Temp).

- Sample Preparation:
  - Place a small amount of **2-Methyl-4-nitroanisole** on a clean, dry watch glass.
  - Using a spatula, crush the solid into a fine powder to ensure uniform packing and heat transfer.[\[6\]](#)
  - Tap the open end of a capillary tube into the powder to collect a small amount of the sample.
  - Invert the tube and tap it gently on a hard surface to pack the sample into the sealed bottom. The final packed sample height should be 2-3 mm.[\[6\]](#)
- Approximate Melting Point Determination (Fast Run):
  - If the melting point is unknown, it is efficient to first perform a rapid determination.
  - Set the heating rate on the apparatus to a high value (e.g., 5-10 °C per minute).[\[6\]](#)
  - Insert the capillary tube and observe the sample.
  - Record the approximate temperature at which the sample melts. This value is for estimation only.
- Accurate Melting Point Determination (Slow Run):
  - Allow the apparatus to cool to at least 20 °C below the approximate melting point found in the fast run.[\[6\]](#)
  - Insert a freshly prepared capillary tube with the sample. Never re-melt a sample, as decomposition may have occurred.[\[6\]](#)
  - Set the heating rate to a slow value, approximately 1-2 °C per minute, to ensure the sample and thermometer are in thermal equilibrium.[\[6\]](#)

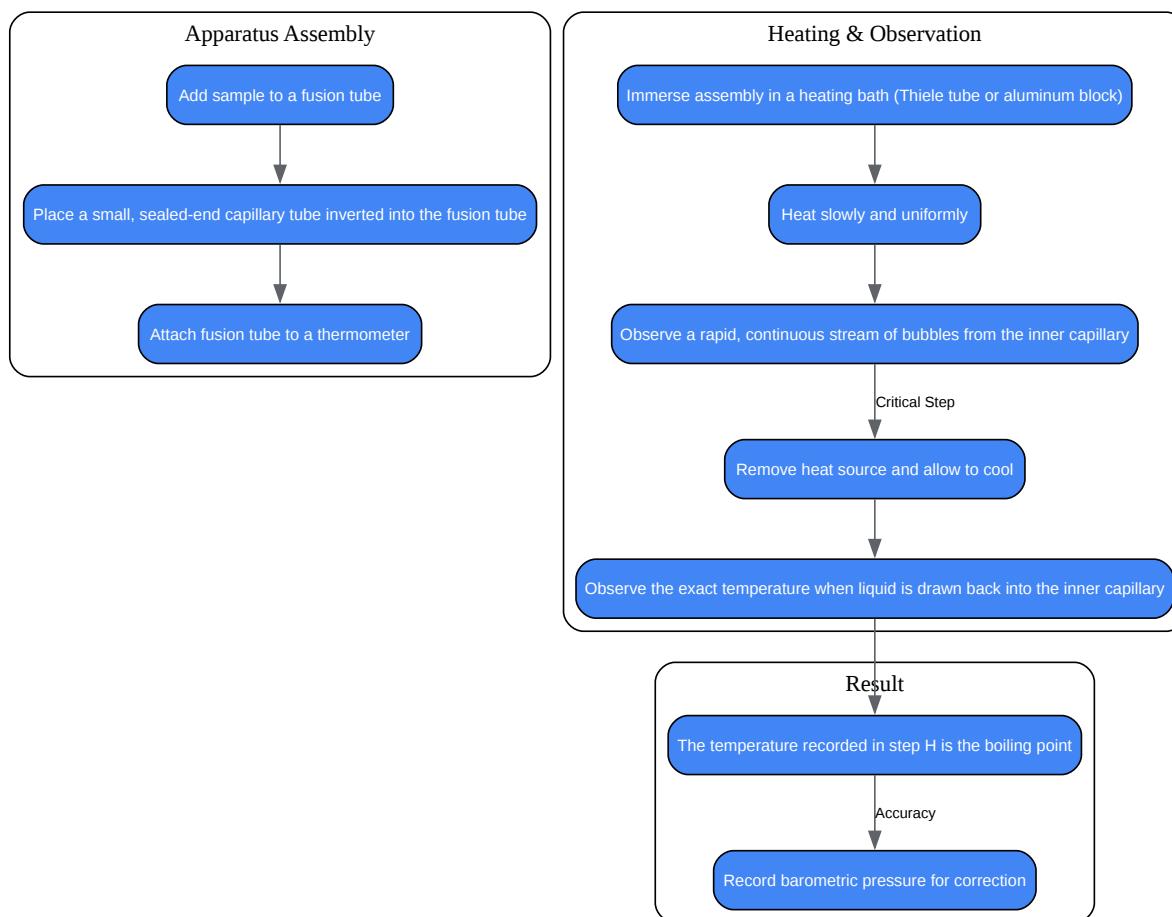
- Observe the sample carefully through the magnifying lens.
- Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
- Continue heating at the slow rate and record the temperature ( $T_2$ ) at which the last solid crystal disappears.
- The melting point is reported as the range  $T_1 - T_2$ . For pure **2-Methyl-4-nitroanisole**, this range should be narrow and fall within the literature value of 61-64 °C.[\[1\]](#)

## Experimental Determination of Boiling Point

While a standard boiling point is not readily available, determining the boiling point of a high-melting solid or a substance that may decompose requires specific micro-scale techniques. The capillary method (Siwoloboff method) is ideal for this purpose as it requires only a small amount of sample.[\[9\]](#)[\[10\]](#)

## Workflow for Boiling Point Determination

The following diagram illustrates the micro-scale capillary method for boiling point determination.

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Caption: Workflow for micro-scale boiling point determination.

## Detailed Experimental Protocol

This protocol describes the determination of a boiling point using a Thiele tube or an aluminum heating block.

- Apparatus Setup:
  - Add a small amount of **2-Methyl-4-nitroanisole** to a fusion tube (a small test tube). If the compound is solid, gently heat the fusion tube to melt the sample.
  - Take a standard melting point capillary tube and seal one end in a flame.
  - Place this small capillary tube, open end down, into the liquid sample within the fusion tube.[10][11]
  - Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the bottom of the fusion tube is level with the thermometer bulb.
- Heating and Observation:
  - Clamp the thermometer and fusion tube assembly so it is immersed in the heating medium (mineral oil in a Thiele tube or a hole in an aluminum block).[11]
  - Begin heating the apparatus gently and slowly.[10]
  - As the temperature rises, air trapped in the inverted capillary will expand and slowly bubble out.
  - Continue heating until a rapid and continuous stream of bubbles emerges from the bottom of the inverted capillary. This indicates that the vapor pressure of the liquid has exceeded the atmospheric pressure.[10]
- Temperature Reading:
  - Once a continuous stream of bubbles is observed, remove the heat source.
  - The bubbling will slow down and stop as the apparatus cools. The moment the bubbling ceases and the liquid is drawn back into the inner capillary tube, the vapor pressure of the

sample is equal to the external atmospheric pressure.[9]

- Record the temperature at this exact moment. This temperature is the boiling point of the liquid at the current atmospheric pressure.
- It is crucial to record the barometric pressure at the time of the experiment, as boiling point is pressure-dependent.[12]

## Conclusion

The melting point of **2-Methyl-4-nitroanisole** is a well-defined physical constant, reliably reported as 61-64 °C.[1][4][5] This property is a critical parameter for its identification and the assessment of its purity. The experimental determination, when performed with care using the capillary method, yields highly accurate and reproducible results. While a boiling point at standard pressure is not commonly cited, micro-scale determination methods can be employed to ascertain this value under specific laboratory conditions. A thorough understanding and precise application of these analytical techniques are essential for the successful use of this compound in scientific research and development.

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